

(3-Aminocyclobutyl)methanol hydrochloride

CAS number

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Compound of Interest

Compound Name: (3-Aminocyclobutyl)methanol
hydrochloride

Cat. No.: B037349

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An In-depth Technical Guide to **(3-Aminocyclobutyl)methanol Hydrochloride**: A Key Building Block for Modern Drug Discovery

Executive Summary: **(3-Aminocyclobutyl)methanol hydrochloride** is a bifunctional organic compound featuring a strained cyclobutane core, a primary amine, and a primary alcohol. This unique structural combination makes it a highly valuable and versatile building block in medicinal chemistry and drug development. The cyclobutane scaffold offers a desirable alternative to more common ring systems, providing conformational rigidity and metabolic stability, which can lead to improved pharmacokinetic and pharmacodynamic profiles in drug candidates. This guide provides a comprehensive overview of its chemical properties, representative synthetic strategies, applications in research, and essential safety protocols, tailored for researchers, chemists, and drug development professionals.

Introduction to a Versatile Scaffolding Agent

In the landscape of modern medicinal chemistry, the quest for novel molecular scaffolds that impart favorable drug-like properties is perpetual. **(3-Aminocyclobutyl)methanol hydrochloride** has emerged as a significant building block, primarily due to its rigid, three-dimensional cyclobutane core. Unlike more flexible aliphatic chains or ubiquitous aromatic rings, the cyclobutane moiety constrains the spatial orientation of its appended functional groups—a primary amine and a hydroxymethyl group. This conformational restriction can enhance binding affinity and selectivity for biological targets.

The compound is supplied as a hydrochloride salt, which protonates the basic amino group. This strategic choice significantly improves the compound's stability, crystallinity, and solubility in polar solvents, simplifying its handling, storage, and use in downstream synthetic transformations and biological assays[1].

Physicochemical and Structural Properties

A thorough understanding of the compound's fundamental properties is critical for its effective application in experimental design. The key physicochemical data for **(3-Aminocyclobutyl)methanol hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	1284250-10-7; 130369-06-1 (synonym)	[2][3][4]
Molecular Formula	C ₅ H ₁₂ ClNO	[2][3][5]
Molecular Weight	137.61 g/mol	[2][5]
Exact Mass	137.0607417 Da	[2]
Heavy Atom Count	8	[2]
Hydrogen Bond Donor Count	3	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	1	[2]
Complexity	59.1	[2]

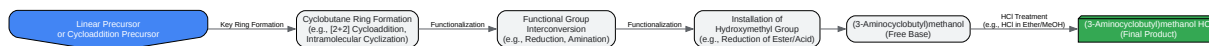
The presence of both a hydrogen bond donor (amine and hydroxyl) and acceptor (amine and hydroxyl oxygen) within a compact framework allows for diverse, multi-point interactions with protein targets. The single rotatable bond (C-C bond of the hydroxymethyl group) contributes to its conformational rigidity.

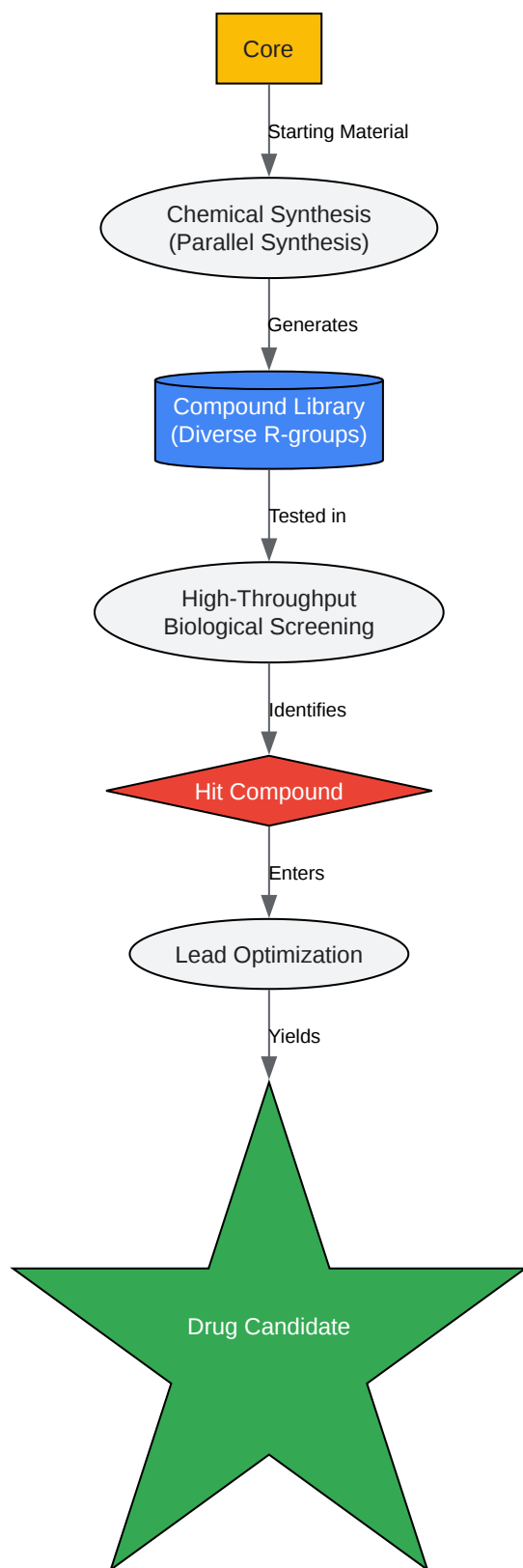
Synthesis and Manufacturing Insights

The synthesis of substituted cyclobutanes like (3-Aminocyclobutyl)methanol can be challenging due to the inherent ring strain. While specific, scaled-up industrial processes for this exact molecule are proprietary, a general and logical synthetic workflow can be constructed based on established organic chemistry principles and analogous syntheses[1][6]. The goal is to build the cyclobutane core and then install the required functional groups with appropriate stereochemical control.

Representative Synthetic Workflow

A plausible multi-step synthesis involves the formation of a cyclobutane precursor, followed by functional group interconversion and final salt formation.





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Caption: Role of the Scaffold in a Drug Discovery Cascade.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **(3-Aminocyclobutyl)methanol hydrochloride** is paramount for ensuring personnel safety. The compound is classified with several hazards based on available safety data sheets for it and its isomers.[\[5\]](#)[\[7\]](#)[\[8\]](#)

GHS Hazard Identification:

- Acute Toxicity, Oral (H302): Harmful if swallowed.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Skin Irritation (H315): Causes skin irritation.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Eye Irritation (H319): Causes serious eye irritation.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Specific Target Organ Toxicity — Single Exposure (H335): May cause respiratory irritation.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Recommended Safety and Handling Protocols

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[9\]](#)[\[10\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or powder.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Handling: Avoid direct contact with skin and eyes.[\[9\]](#) Minimize dust generation during transfer.[\[10\]](#) After handling, wash hands thoroughly with soap and water.[\[11\]](#) Do not eat, drink, or smoke in the work area.[\[9\]](#)[\[11\]](#)
- First Aid Measures:
 - If Swallowed: Rinse mouth and immediately call a poison center or doctor. Do not induce vomiting.[\[9\]](#)[\[12\]](#)
 - If on Skin: Remove contaminated clothing and wash the affected area with plenty of soap and water.[\[9\]](#)[\[12\]](#)

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[9][10]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9][10]

Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[5][10]
- Keep away from incompatible materials such as strong oxidizing agents.[9]
- The recommended storage temperature is often between 2-8°C to ensure long-term stability.
[5]

Conclusion

(3-Aminocyclobutyl)methanol hydrochloride is more than just a chemical reagent; it is an enabling tool for innovation in pharmaceutical research. Its unique combination of a rigid cyclobutane core, strategically placed functional groups for synthetic elaboration, and favorable physicochemical properties as a hydrochloride salt makes it an attractive starting point for the development of next-generation therapeutics. As chemists continue to explore novel chemical space, the utility of such constrained, non-aromatic scaffolds is poised to grow, further cementing the importance of this compound in the drug discovery toolkit.

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